

# Application Notes and Protocols: Homolanthionine as a Substrate for Novel Enzyme Discovery

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## Compound of Interest

Compound Name: Homolanthionine

Cat. No.: B15250324

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## Introduction

**Homolanthionine**, a sulfur-containing non-proteinogenic amino acid, is emerging as a key metabolite in alternative biosynthetic pathways, particularly in microorganisms. Its role as a substrate for various enzymes presents a unique opportunity for the discovery of novel biocatalysts with potential applications in biotechnology and drug development. This document provides detailed application notes and protocols for utilizing **homolanthionine** to identify and characterize new enzymes.

**Homolanthionine** is primarily known for its involvement in a novel, threonine-independent pathway for isoleucine biosynthesis in *Corynebacterium glutamicum*.<sup>[1][2]</sup> This pathway is of significant interest for the industrial production of amino acids. Enzymes that recognize and metabolize **homolanthionine** are valuable targets for enzyme engineering and the development of new metabolic pathways.

## Data Presentation

### Table 1: Kinetic Parameters of Enzymes Involved in Homolanthionine Metabolism in *Corynebacterium*

## glutamicum

Enzyme	Gene	Substrate	Kcat (s <sup>-1</sup> )	Km (mM)	Vmax (μmol·mg <sup>-1</sup> ·min <sup>-1</sup> )	Reference
Cystathionine γ-synthase	metB	O-acetylhomoserine	21	3.9	7.4	[3]
Cysteine	-	0.26	-	[1][2]		
Homocysteine	-	0.54	-	[1][2]		
Cystathionine β-lyase	metC	Homolanthionine	Not Reported	Not Reported	Not Reported	[1][2]

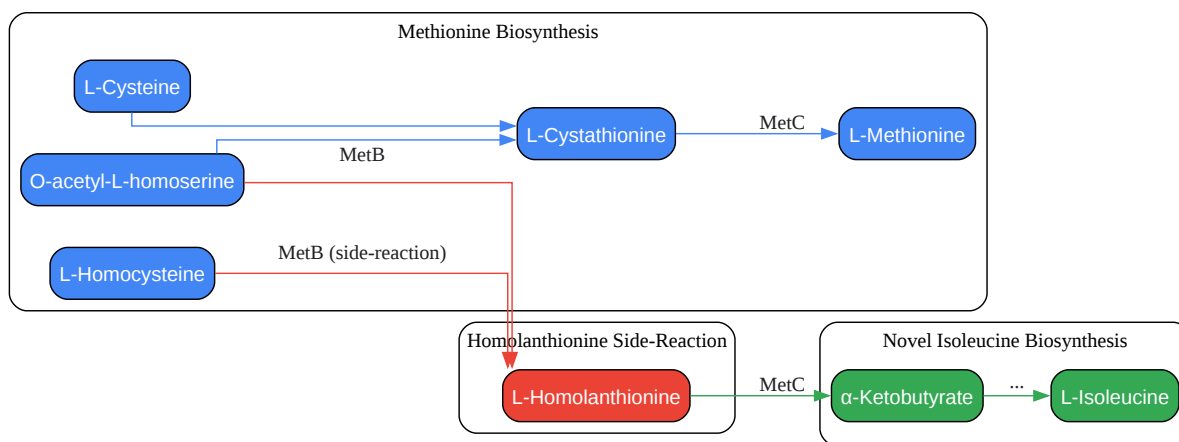
Note: Kinetic data for the cleavage of **homolanthionine** by MetC is not readily available in the literature and represents a key area for future research.

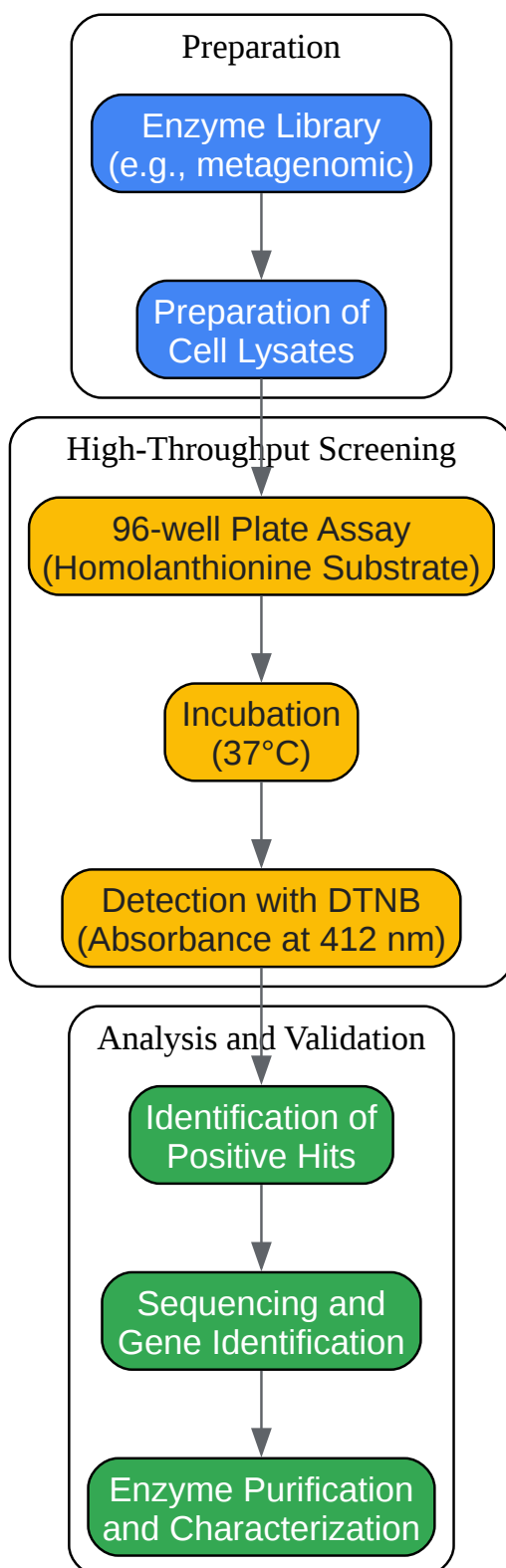
## Table 2: Metabolic Flux Distribution in C. glutamicum ΔmcbR Mutant

Metabolite	Percentage of O-acetylhomoserine flux	Reference
Methionine Biosynthesis	24%	[1][2]
Homolanthionine and Isoleucine Formation	76%	[1][2]

## Signaling and Metabolic Pathways

The cleavage of **homolanthionine** is a key step in a novel metabolic pathway leading to the synthesis of isoleucine, independent of the traditional threonine-dependent pathway.





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## References

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